

Navigating the Dual Identities of Trp-601: A Technical Guide

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Compound of Interest

Compound Name: Trp-601

Cat. No.: B1681600

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For the Attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the pharmacokinetics and pharmacodynamics of "**Trp-601**," a designation that refers to two distinct investigational compounds: TRP601, a pentapeptide-based irreversible caspase inhibitor with neuroprotective potential, and TERN-601, an oral, small-molecule glucagon-like peptide-1 receptor (GLP-1R) agonist under development for the treatment of obesity. This document will delineate the available scientific and clinical data for each molecule separately to prevent confusion and provide a clear, comprehensive overview for the scientific community.

Part 1: TRP601 - A Neuroprotective Caspase Inhibitor

TRP601 is an investigational drug that functions as an irreversible inhibitor of group II caspases, particularly caspase-2 and caspase-3, which are key mediators of apoptotic cell death. Its primary therapeutic potential lies in the protection of the neonatal brain from ischemic and excitotoxic injury.

Pharmacodynamics of TRP601

The mechanism of action of TRP601 centers on its ability to covalently bind to and inhibit the activity of caspases, thereby preventing the downstream signaling cascades that lead to apoptosis.

In Vitro Pharmacology:

Quantitative analysis of TRP601's inhibitory activity against recombinant human caspases has yielded the following key parameters.

Target Enzyme	IC50 (nM)	Assay Condition
Caspase-2	471.8 ± 91.3	Substrate and inhibitor added simultaneously
Caspase-2	115.2 ± 39.1	45-minute pre-incubation with inhibitor
Caspase-3	25.58 ± 3.1	Substrate and inhibitor added simultaneously
Data presented as mean ± SEM. [1]		

The active metabolite of TRP601, Δ2Me-TRP601, demonstrates even greater potency.

Target Enzyme	IC50 (nM)	Assay Condition
Caspase-2	7.4 ± 3.18	Substrate and inhibitor added simultaneously
Caspase-2	2.67 ± 1.46	45-minute pre-incubation with inhibitor
Caspase-3	0.39 ± 0.11	Substrate and inhibitor added simultaneously
Data presented as mean ± SEM. [1]		

In Vivo Pharmacodynamics: Neuroprotection in Neonatal Ischemia:

In a neonatal rat model of perinatal stroke, TRP601 has demonstrated significant neuroprotective effects. A single intraperitoneal (i.p.) administration of TRP601 reduced infarct

volume in a dose-dependent manner, with an optimal dose identified at 1 mg/kg.[2] The therapeutic window for TRP601 in this model extends up to 6 hours post-ischemic onset.[2] Furthermore, in vivo studies have confirmed that TRP601 administration leads to a reduction in caspase activity in the brain.[1]

Animal Model	Administration Route	Dose (mg/kg)	Time of Administration	Outcome
7-day-old rats (Perinatal Stroke)	i.p.	1	1 hour post-ischemia	Optimal reduction in cortical infarction[2]
7-day-old rats (Perinatal Stroke)	i.p.	1	Up to 6 hours post-ischemia	Significant neuroprotection[2]
6-day-old Wistar rat pups (Hyperoxia)	i.p.	1	Before exposure	Significantly decreased caspase-3 activity[1]

Pharmacokinetics of TRP601

Pharmacokinetic studies in adult rats have demonstrated that TRP601 can cross the blood-brain barrier.

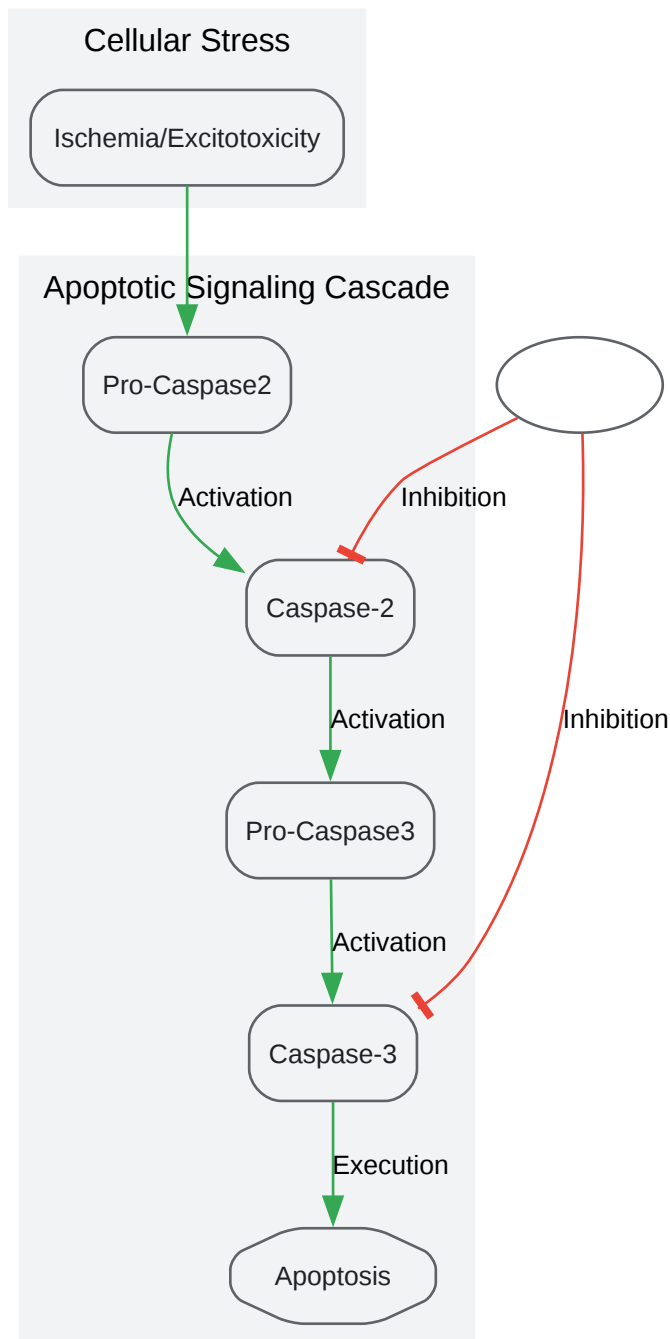
Species	Administration Route	Dose (mg/kg)	Parameter	Value	Organ
Adult Rat	Intravenous (i.v.)	1	Cmax	120 ng/mL	Brain
Adult Rat	Intravenous (i.v.)	1	Tmax	25 minutes	Brain

Cmax:
Maximum
concentration
; Tmax: Time
to maximum
concentration
.[3]

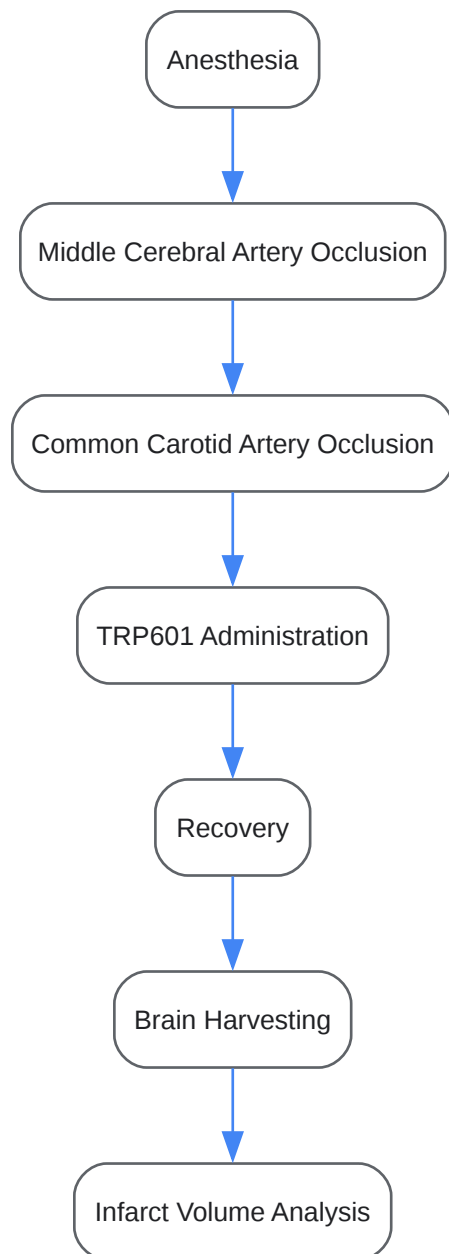
Signaling Pathway

TRP601 exerts its neuroprotective effects by intervening in the caspase-mediated apoptotic signaling pathway. In the context of neonatal brain injury, excitotoxicity and ischemia trigger a cascade of events leading to the activation of initiator caspases, such as caspase-2, and executioner caspases, like caspase-3. These caspases then cleave a variety of cellular substrates, leading to cell death. TRP601's inhibition of these caspases blocks this process.

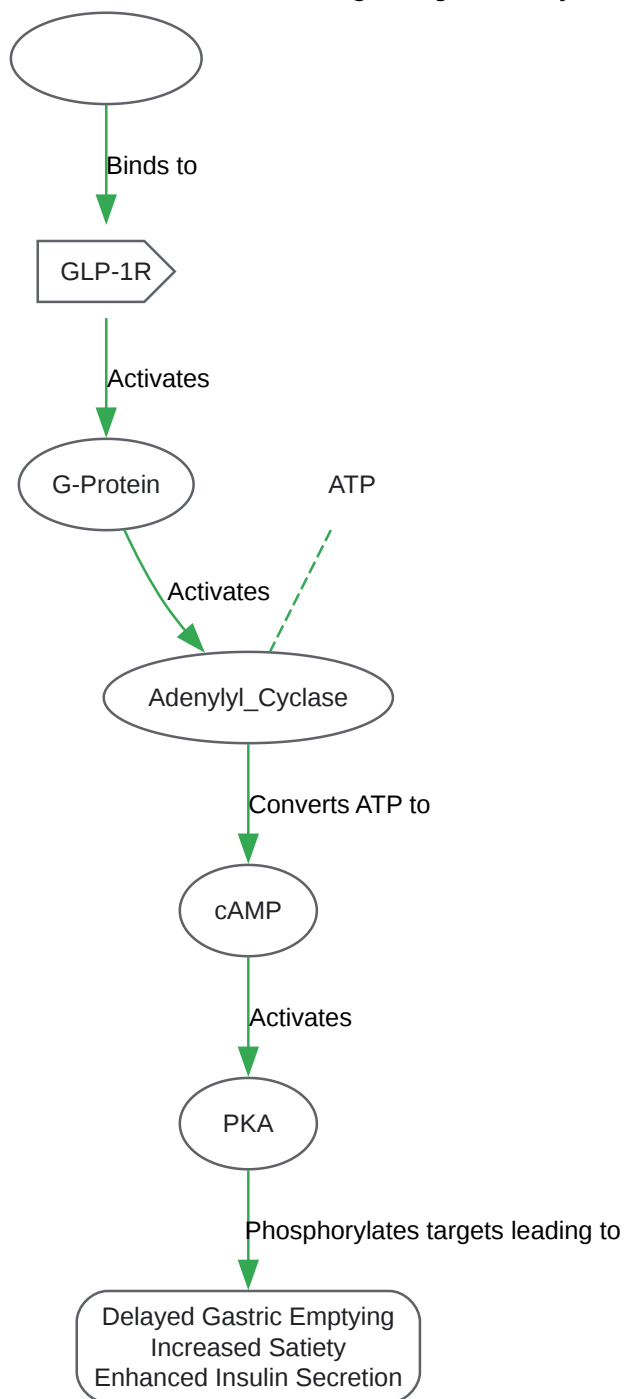
TRP601 Mechanism of Action in Apoptosis



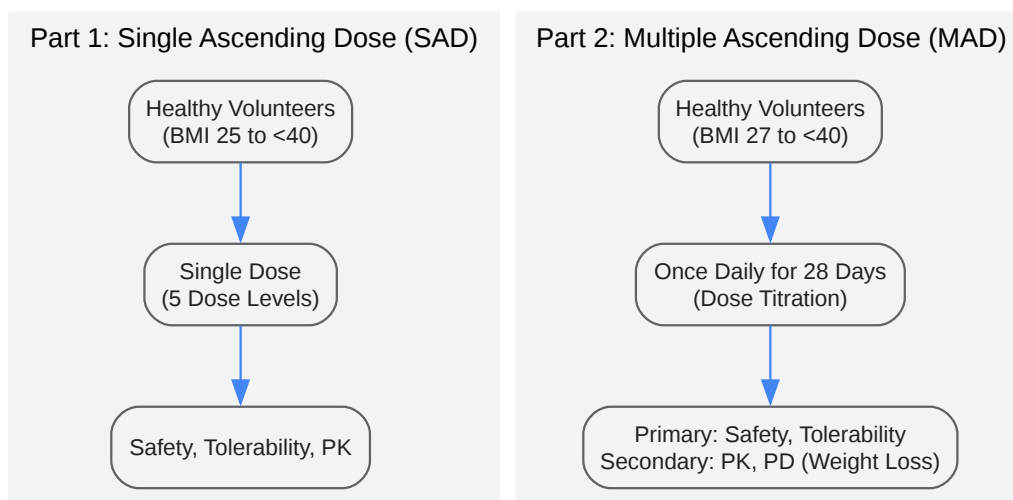
Perinatal Stroke Model Workflow



TERN-601 GLP-1R Signaling Pathway



TERN-601 Phase 1 Trial Design



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